

Application Notes and Protocols for Promethium-147 in Beta Radiation Thickness Gauging

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Compound of Interest

Compound Name: Promethium-147

Cat. No.: B1221622

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These application notes provide a comprehensive overview of the use of **Promethium-147** (Pm-147) as a beta radiation source for non-contact thickness gauging. This technique is applicable across various fields, including industrial quality control for materials such as paper, plastics, and thin metals, as well as in specialized research applications.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Principle of Operation

Beta radiation thickness gauging operates on the principle of radiation attenuation.[\[2\]](#)[\[5\]](#) A sealed radioactive source, in this case, **Promethium-147**, emits beta particles (high-energy electrons). These particles are directed through the material to be measured. A detector placed on the opposite side of the material measures the intensity of the beta radiation that passes through.

The fundamental relationship governing this process is the Beer-Lambert law, which can be expressed as:

$$I = I_0 * e^{(-\mu t)}$$

Where:

- I is the intensity of the radiation after passing through the material.

- I_0 is the initial intensity of the radiation.
- μ is the linear attenuation coefficient of the material for the specific beta energy.
- t is the thickness of the material.

By measuring I and knowing I_0 and μ , the thickness t can be accurately determined. Thicker or denser materials will stop more beta particles, resulting in a lower detected radiation intensity.

[5]

Properties of Promethium-147

Promethium-147 is a preferred radioisotope for many thickness gauging applications due to its specific nuclear properties, which are summarized in the table below.

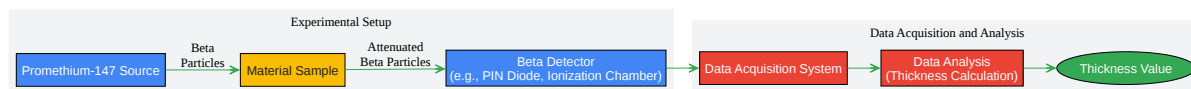
Property	Value	Reference
Half-life	2.6234 years	[6]
Beta Emission Energy (Maximum)	224.5 keV	[7]
Beta Emission Energy (Average)	~62 keV	
Gamma Emission	Very low energy and intensity	
Form of the Source	Sealed source, often as a metallic foil or ceramic	[7]
Typical Source Activity	0.5 - 3 millicuries (mCi) for modern gauges	[5]

The relatively long half-life of Pm-147 ensures a stable and long-lasting radiation source, reducing the need for frequent replacement and recalibration.[4] Its low-energy beta particles are readily attenuated by thin materials, providing high sensitivity for thickness variations. The absence of significant gamma radiation simplifies shielding requirements and enhances safety.

Experimental Setup and Workflow

A typical beta gauging setup consists of a **Promethium-147** source, a detector, and a data processing unit. The material to be measured is passed between the source and the detector.

Diagram: Experimental Workflow for Beta Gauging



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Caption: Workflow of beta gauging from source to thickness determination.

Experimental Protocols

Instrument Setup and Warm-up

- **Power On:** Activate the power supply for the detector and the data acquisition system.
- **Warm-up:** Allow the electronic components to warm up and stabilize according to the manufacturer's recommendations. This typically takes 15-30 minutes and ensures measurement stability.
- **Source Shutter:** Ensure the shutter on the **Promethium-147** source is in the closed position when not in use.

Calibration Protocol

Calibration is crucial for accurate thickness measurements and should be performed regularly.

- **Zero Calibration (I₀ Measurement):**
 - Ensure no material is present between the source and the detector.
 - Open the source shutter.

- Acquire a series of readings from the detector over a set period (e.g., 60 seconds) to obtain a stable average.
- This value represents the initial radiation intensity (I_0) and is used to set the zero point of the instrument.[8]
- Span Calibration (Two-Point Calibration):
 - Select at least two certified calibration standards of known thicknesses that bracket the expected thickness range of the material to be measured.[5][9] These standards should be made of the same or a similar material to the one being tested.
 - Place the thinner standard between the source and the detector and record the detector reading.
 - Place the thicker standard between the source and the detector and record the detector reading.
 - Use these two points to create a calibration curve (logarithmic relationship) within the instrument's software, which will be used to convert detector readings into thickness values.

Measurement Protocol

- Sample Placement: Position the material to be measured in the measurement gap, ensuring it is flat and perpendicular to the beta particle beam.[8]
- Data Acquisition: Open the source shutter to begin the measurement. The detector will measure the attenuated beta radiation intensity. The data acquisition system will record the readings.
- Thickness Determination: The instrument's software will use the stored calibration curve to convert the measured intensity into a thickness value in real-time.
- Data Logging: Record the thickness measurements. For continuous processes, the system will log the data automatically, often providing a profile of the material's thickness over its length.

Data Analysis and Interpretation

The output of the beta gauge is a direct reading of the material's thickness or basis weight. For quality control applications, this data can be used to:

- Ensure the material meets thickness specifications.
- Identify and correct process variations in real-time.
- Generate statistical process control (SPC) charts to monitor production quality.

Safety Protocols

Working with radioactive materials requires strict adherence to safety procedures to minimize radiation exposure.

ALARA Principle

All work with the **Promethium-147** source must follow the As Low As Reasonably Achievable (ALARA) principle. This involves minimizing time spent near the source, maximizing distance from the source, and using appropriate shielding.[\[10\]](#)

Handling the Sealed Source

- Never handle the source directly. Use tongs or other remote handling tools.
- The **Promethium-147** source is sealed to prevent leakage of radioactive material. However, it is crucial to handle it with care to avoid damaging the encapsulation.[\[11\]](#)
- Regularly perform leak tests on the sealed source as required by regulatory bodies (typically every 6 months).[\[12\]](#)

Personal Protective Equipment (PPE)

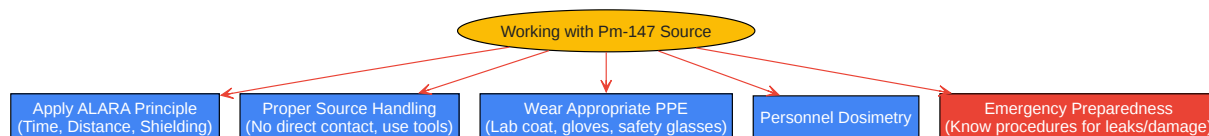
- Wear a lab coat, safety glasses, and disposable gloves when working in the vicinity of the beta gauge.[\[10\]](#)
- Dosimetry badges (body and ring) should be worn by personnel who regularly work with the equipment to monitor their radiation dose.[\[10\]](#)

Emergency Procedures

In the event of a suspected leak or damage to the source:

- Evacuate the immediate area.
- Notify the facility's Radiation Safety Officer (RSO) immediately.
- Restrict access to the area to prevent the spread of potential contamination.
- Do not attempt to clean up a suspected leak unless you are trained and authorized to do so.

Diagram: Safety Protocol Logic



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Caption: Key safety considerations for using **Promethium-147** sources.

Summary of Quantitative Data

Parameter	Value/Range
Promethium-147 Half-life	2.6234 years
Maximum Beta Energy	224.5 keV
Average Beta Energy	~62 keV
Typical Source Activity	0.5 - 3 mCi
Applicable Material Thickness	Varies with material density; suitable for thin films (e.g., plastics, paper, thin metals)
Measurement Accuracy	Dependent on calibration and material stability

Conclusion

Promethium-147 is a valuable and widely used beta radiation source for non-contact thickness gauging. Its favorable nuclear properties allow for the design of accurate and reliable instruments for a variety of industrial and research applications. Adherence to proper calibration and safety protocols is essential for obtaining accurate measurements and ensuring a safe working environment.

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